

Application Notes and Protocols: Galloflavin for Cancer Cell Line Research

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Compound of Interest

Compound Name: Galloflavin

Cat. No.: B1681426

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Galloflavin is a potent inhibitor of lactate dehydrogenase (LDH), a key enzyme in anaerobic glycolysis.[1] Many cancer cells exhibit a heightened reliance on glycolysis for energy production, a phenomenon known as the "Warburg effect." By targeting LDH, **Galloflavin** disrupts the metabolic processes of cancer cells, leading to reduced proliferation and increased cell death.[2] These application notes provide a comprehensive guide to using **Galloflavin** in cancer cell line research, including recommended concentrations, detailed experimental protocols, and an overview of its mechanism of action.

Recommended Concentrations of Galloflavin

The optimal concentration of **Galloflavin** can vary significantly depending on the cancer cell line and the specific experimental endpoint. The following tables summarize effective concentrations reported in the literature.

Table 1: IC50 Values of **Galloflavin** in Various Cancer Cell Lines (72-hour treatment)

Cell Line	Cancer Type	IC50 Value (μM)	Citation
ECC-1	Endometrial Cancer	25	[3]
Ishikawa	Endometrial Cancer	43	[3]
Primary Endometrial Cancer Cultures	Endometrial Cancer	20-53	[3][4]

Table 2: Effective Concentrations of **Galloflavin** for Various Biological Effects

Cell Line	Cancer Type	Concentration (μM)	Observed Effect	Citation
SW480	Colorectal Cancer	5 - 15	Inhibition of cell viability, migration, and invasion	[5][6]
6606PDA	Pancreatic Cancer	5 - 20	Inhibition of proliferation	[7]
MIA PaCa-2	Pancreatic Cancer	5 - 20	Inhibition of proliferation	[7]
6606PDA	Pancreatic Cancer	80	Significant induction of cell death	[7]
ECC-1, Ishikawa	Endometrial Cancer	Various	Reduced LDHA activity, decreased colony formation	[3]
PLC/PRF/5	Hepatocellular Carcinoma	Not specified	Induction of cell death	[2][8]
MCF-7, MDA-MB-231, MCF-Tam	Breast Cancer	Not specified	Growth inhibition	[2][9]
OVCAR-3	Ovarian Cancer	Not specified	Reduced cell survival	[10]

Mechanism of Action

Galloflavin functions as a novel inhibitor of both lactate dehydrogenase-A (LDH-A) and LDH-B isoforms.[8][11] It binds to the free enzyme, rather than competing with the substrate (pyruvate) or cofactor (NADH).[8][11] This inhibition blocks the conversion of pyruvate to lactate, a critical step in anaerobic glycolysis. The disruption of glycolysis leads to a reduction in ATP production,

increased reactive oxygen species (ROS) generation, and ultimately, the induction of apoptosis (programmed cell death).[2][3][8]

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